

structural comparison of spherical vs. non-spherical nickel hydroxide

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Compound of Interest

Compound Name: Nickel carbonate

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A Comparative Guide to Spherical and Non-Spherical Nickel Hydroxide: Structure, Performance, and Synthesis

For researchers and professionals in materials science and battery development, the morphology of nickel hydroxide is a critical factor influencing its performance as a cathode material. This guide provides an objective, data-driven comparison of spherical and non-spherical nickel hydroxide, focusing on their structural characteristics and electrochemical properties.

Structural and Physical Properties: A Tabular Comparison

The morphology of nickel hydroxide particles significantly impacts their physical properties, which in turn affect their electrochemical behavior. Non-spherical nickel hydroxide, often appearing as irregular tabular shapes composed of overlapped nano-crystalline grains, generally exhibits a significantly larger specific surface area compared to its spherical counterpart, even when tap densities are comparable.^{[1][2]}

Property	Non-Spherical Ni(OH) ₂	Spherical Ni(OH) ₂	Unit
Tap Density	~2.31[3]	~2.20[3]	g/cm ³
Specific Surface Area (BET)	75.52 - 78.65[1][3]	10.15 - 11.12[1][3]	m ² /g
Mean Particle Size	~27.20 - 27.82[1][3]	~9.26 - 9.41[1][3]	μm
Morphology	Irregular, tabular sheets[1][2]	Uniform spheres[4]	-
Structural Disorder (FWHM of (101) peak)	1.057[1]	0.782[1]	-

Electrochemical Performance: A Head-to-Head Analysis

The structural differences between spherical and non-spherical nickel hydroxide directly translate to their electrochemical performance. Non-spherical β -Ni(OH)₂ has been shown to exhibit enhanced discharge capacity, a higher discharge potential plateau, and superior cycle stability.[2][5] This improvement is attributed to a higher proton diffusion coefficient, better reaction reversibility, and lower electrochemical impedance.[1][5]

The higher specific surface area of non-spherical particles provides more active sites for electrochemical reactions, facilitating better contact with the electrolyte.[1] Furthermore, the higher density of structural disorder in non-spherical nickel hydroxide is believed to accelerate solid-state proton diffusion, reducing concentration polarization during charge and discharge cycles.[1][6]

Performance Metric	Non-Spherical β -Ni(OH) ₂	Spherical β -Ni(OH) ₂	Unit
Discharge Capacity (0.2C)	260.5[3]	252.3[3]	mAh/g
High-Rate Discharge Capacity (2C)	222.9[3]	208.5[3]	mAh/g
Proton Diffusion Coefficient	4.26×10^{-9} [1][5]	-	cm ² /s
Charge-Transfer Resistance (R _c)	Lower[1]	Higher[1]	Ohms
Electrochemical Reversibility	Better[1]	Lower[1]	-
Cycle Stability	Superior[2][5]	-	-

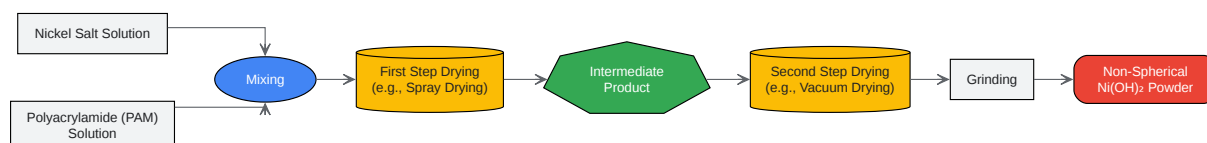
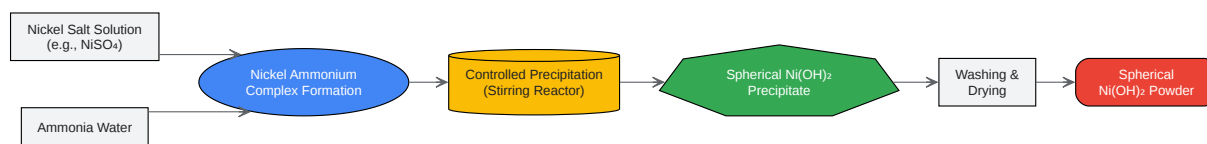
Synthesis Methodologies: A Process Overview

The synthesis method plays a crucial role in determining the final morphology and properties of the nickel hydroxide.

Spherical Nickel Hydroxide is often produced through a precipitation method involving the decomposition of a nickel-ammonia complex. This process allows for the gradual growth of high-density spherical particles.[7] However, controlling the reaction rate and particle size can be challenging.[7]

Non-Spherical Nickel Hydroxide with high density can be synthesized using simpler and more economical methods, such as the polyacrylamide (PAM) assisted two-step drying (PTSD) method.[1][3][5] This approach avoids the use of ammonia, making it more environmentally friendly.[1][3]

Below are diagrams illustrating the generalized workflows for the synthesis of both spherical and non-spherical nickel hydroxide.



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References

- 1. publications-cnrc.canada.ca [publications-cnrc.canada.ca]
- 2. researchgate.net [researchgate.net]
- 3. nrc-publications.canada.ca [nrc-publications.canada.ca]
- 4. scispace.com [scispace.com]
- 5. Comparative structural and electrochemical study of high density spherical and non-spherical Ni(OH)₂ as cathode materials for Ni–metal hydride batteries - NRC Publications Archive - Canada.ca [nrc-publications.canada.ca]
- 6. iosrjournals.org [iosrjournals.org]
- 7. chemistry.uui.ac.id [chemistry.uui.ac.id]

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